

Application Notes and Protocols: Laboratory-Scale Synthesis of Acetyl Fluoride

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Compound of Interest		
Compound Name:	Acetyl fluoride	
Cat. No.:	B1581587	Get Quote

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Introduction

Acetyl fluoride (CH₃COF) is an important acyl halide used in organic synthesis. As an organofluorine compound, it serves as a valuable reagent for acylation reactions, offering unique reactivity compared to other acyl halides like acetyl chloride. Its applications span various areas of chemical research, including the synthesis of pharmaceuticals and other complex organic molecules. These notes provide detailed protocols for the laboratory-scale synthesis of **acetyl fluoride**, emphasizing safety, experimental procedure, and data presentation.

Reaction Principles

The synthesis of **acetyl fluoride** can be achieved through several methods. Two common and effective laboratory-scale procedures are highlighted below:

Halogen Exchange from Acetyl Chloride: This is a convenient method involving the reaction
of acetyl chloride with a fluoride salt, such as potassium fluoride, in a suitable solvent like
acetic acid. The reaction proceeds via a nucleophilic acyl substitution where the fluoride ion
displaces the chloride ion. This method is often preferred for its high yields and operational
simplicity.[1]

Reaction:CH₃COCl + KF → CH₃COF + KCl



Reaction of Acetic Anhydride with Hydrogen Fluoride: This method directly converts acetic
anhydride to acetyl fluoride using hydrogen fluoride (HF). Acetic acid is generated as a
byproduct.[2] While effective, this method requires specialized equipment and extreme
caution due to the highly corrosive and toxic nature of hydrogen fluoride.

Reaction: $(CH_3CO)_2O + HF \rightarrow CH_3COF + CH_3COOH[2]$

This document will primarily focus on the detailed protocol for the halogen exchange method using acetyl chloride and potassium fluoride.

Safety Precautions

Extreme caution must be exercised during the synthesis of **acetyl fluoride**.

- Corrosive and Toxic Reagents: **Acetyl fluoride** is corrosive.[2] Acetyl chloride is also corrosive and a lachrymator. Hydrogen fluoride (if used) is extremely toxic and corrosive, causing severe burns that may not be immediately painful.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, a face shield, a lab coat, and acid-resistant gloves.[3]
- Fume Hood: All manipulations must be performed in a well-ventilated fume hood.[3]
- Handling: Acetyl fluoride has a low boiling point (21 °C) and should be handled as a gas or a volatile liquid, requiring cooling and condensation during its collection.[1] It is also known to attack glass over time.[1]
- First Aid: Ensure that appropriate first-aid measures are readily available. For HF exposure,
 a source of calcium gluconate gel is essential.[3]

Experimental Protocol: Synthesis from Acetyl Chloride and Potassium Fluoride

This protocol is adapted from established procedures for the synthesis of acetyl fluoride.[1]

Materials and Equipment:



- Acetyl chloride (CH₃COCI)
- Anhydrous potassium fluoride (KF)
- Glacial acetic acid (AcOH)
- Round-bottom flask with a magnetic stirrer
- · Heating mantle
- Condenser
- Receiving flask (cooled in an ice bath or dry ice/acetone bath)
- Distillation apparatus
- Drying tube (e.g., with calcium chloride)

Procedure:

- Preparation:
 - Ensure all glassware is thoroughly dried to prevent hydrolysis of acetyl chloride and the product.
 - Set up the reaction apparatus in a fume hood. The setup should consist of a round-bottom flask equipped with a magnetic stirrer and a condenser. The outlet of the condenser should be connected to a receiving flask cooled to approximately 0 °C or lower to collect the volatile acetyl fluoride. Protect the apparatus from atmospheric moisture with a drying tube.
- Reaction:
 - Prepare a solution of potassium fluoride in glacial acetic acid in the round-bottom flask.
 - Slowly add acetyl chloride to the stirred solution. The reaction is typically immediate.[1]
- · Product Collection:



- Gently warm the reaction mixture to facilitate the distillation of the acetyl fluoride product.
 [1] The boiling point of acetyl fluoride is 21 °C.[1]
- Condense the gaseous acetyl fluoride using the chilled condenser and collect the liquid product in the cooled receiving flask. Nearly quantitative yields can be achieved with this method.[1]

• Purification:

The collected acetyl fluoride can be further purified by fractional distillation if necessary.
 [1]

Data Presentation

The following tables summarize the physical properties of **acetyl fluoride** and the expected outcome of the synthesis.

Table 1: Physical Properties of Acetyl Fluoride

Property	Value	Reference
Chemical Formula	C ₂ H ₃ FO	[2]
Molar Mass	62.043 g·mol⁻¹	[2]
Boiling Point	21 °C	[1][2]
Melting Point	-84 °C	[1][2]
Density	1.032 g/cm ³	[2]

Table 2: Synthesis Reaction Parameters and Expected Outcome

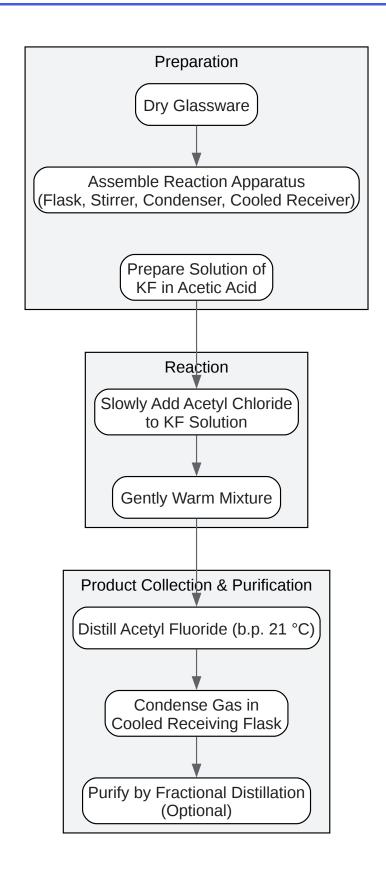


Parameter	Value/Description	Reference
Reactants	Acetyl Chloride, Potassium Fluoride, Acetic Acid	[1]
Reaction Type	Halogen Exchange (Nucleophilic Acyl Substitution)	
Reaction Time	Immediate upon mixing	[1]
Reaction Temperature	Gentle warming to distill the product	[1]
Expected Yield	Nearly quantitative	[1]
Purification Method	Fractional Distillation	[1]

Diagrams

Experimental Workflow for **Acetyl Fluoride** Synthesis



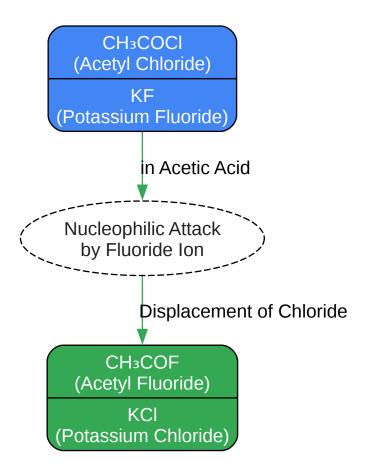


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Caption: Experimental workflow for the synthesis of acetyl fluoride.



Chemical Reaction Pathway: Halogen Exchange



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Caption: Reaction pathway for **acetyl fluoride** synthesis.

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References

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